

safety and handling of 2-Iodo-3-methoxyaniline

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Compound of Interest

Compound Name: **2-Iodo-3-methoxyaniline**

Cat. No.: **B1590050**

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An In-depth Technical Guide to the Safe Handling and Application of **2-Iodo-3-methoxyaniline**

For Researchers, Scientists, and Drug Development Professionals

Section 1: Overview and Strategic Importance

2-Iodo-3-methoxyaniline is a substituted iodoaniline that serves as a highly versatile and strategic intermediate in modern organic synthesis. Its unique substitution pattern—an iodine atom ortho to the amine and meta to the methoxy group—provides a distinct reactivity profile that is highly valued in the construction of complex molecular architectures.^[1] The carbon-iodine bond is notable for its high reactivity in comparison to other aryl halides, making **2-Iodo-3-methoxyaniline** a preferred substrate for a variety of transition-metal-catalyzed cross-coupling reactions.^[1] This reactivity, combined with the directing and functional potential of the amino and methoxy groups, has established its role as an indispensable building block in the synthesis of novel pharmaceutical compounds and complex heterocyclic systems.^[1]

This guide provides a comprehensive overview of the critical safety protocols, handling procedures, and key synthetic applications of **2-Iodo-3-methoxyaniline** to ensure its safe and effective use in a laboratory setting.

Section 2: Physicochemical and Safety Properties

A thorough understanding of the compound's properties is the foundation of its safe handling. The data below has been consolidated from authoritative sources.

Table 1: Physicochemical Properties of 2-**Iodo-3-methoxyaniline**

Property	Value	Source
CAS Number	98991-09-4	[2]
Molecular Formula	C ₇ H ₈ INO	[2]
Molecular Weight	249.05 g/mol	[2]
Physical Form	Solid	
IUPAC Name	2- ido-3-methoxyaniline	[2]
Storage Temperature	Keep in dark place, inert atmosphere, store in freezer, under -20°C	

Section 2.2: Hazard Identification and Risk Assessment

2-*Iodo-3-methoxyaniline* is classified as hazardous. The primary known risk is acute oral toxicity. However, as a substituted aniline, it is prudent to handle it with the assumption that it may possess other hazards associated with this class of compounds, such as skin irritation and potential long-term health effects. The information below is based on supplied safety data and prudent laboratory practice.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Pictogram	GHS07		
Signal Word	Warning		
Hazard Statement	H302	Harmful if swallowed.	
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Causality Behind Hazards: The toxicity of anilines can be attributed to their metabolism in the body, which can lead to the formation of reactive intermediates that interfere with cellular processes. The presence of a halogen, like iodine, can further influence the compound's metabolic fate and toxicity profile.

Section 3: Standard Operating Procedure for Safe Handling

A systematic workflow is essential to minimize exposure and mitigate risks. The following procedure outlines the critical steps from preparation through disposal.

Section 3.1: Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls: All manipulations of **2-Iodo-3-methoxyaniline**, including weighing, transferring, and setting up reactions, must be conducted within a properly functioning chemical

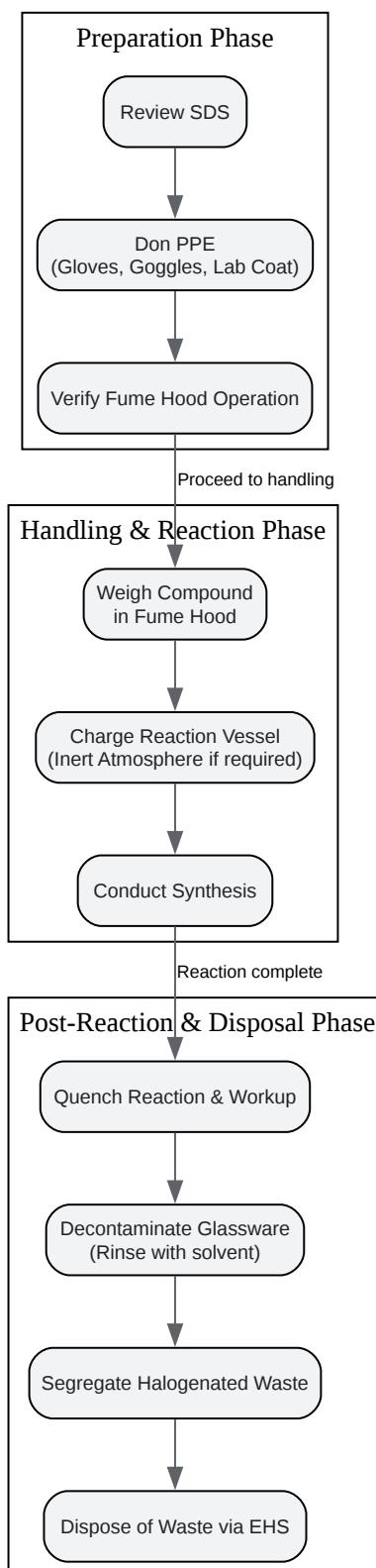
fume hood.[3][4] This is the primary barrier to prevent inhalation of dust or vapors.

Personal Protective Equipment (PPE): A comprehensive PPE plan is non-negotiable.

- Hand Protection: Nitrile gloves are required. Gloves must be inspected before use and proper removal technique must be employed to avoid skin contact. Contaminated gloves should be disposed of as hazardous waste.[3][4]
- Eye Protection: Safety glasses with side-shields or tight-sealing safety goggles are mandatory.[3]
- Skin and Body Protection: A laboratory coat must be worn at all times. For larger quantities or where there is a significant risk of splashing, a chemical-resistant apron is recommended. [3]
- Footwear: Closed-toe shoes are required in the laboratory.[4]

Section 3.2: Safe Handling Workflow Diagram

The following diagram illustrates the lifecycle of handling **2-Iodo-3-methoxyaniline** in a research setting.

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Caption: A generalized workflow for the safe handling of **2-Iodo-3-methoxyaniline**.

Section 4: Storage, Spill Management, and First Aid

Storage: Store in a tightly sealed container in a freezer (<-20°C) under an inert atmosphere (e.g., argon or nitrogen). The compound should be protected from light.

- **Rationale:** The aniline functionality is susceptible to air oxidation, which can lead to discoloration (often brown) and impurity formation. Cold temperatures and an inert atmosphere slow this degradation process. Light can also promote decomposition of iodoaromatics.

Spill Management: In the event of a spill, evacuate personnel from the immediate area.

- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent).[5]
- Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste.[5]
- Clean the spill area with a suitable solvent (e.g., acetone), collecting the rinsate as halogenated hazardous waste.[3]
- Label the waste container clearly and arrange for disposal through your institution's Environmental Health and Safety (EHS) office.[3]

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[5]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

Section 5: Application in Organic Synthesis: A Case Study in Suzuki-Miyaura Cross-Coupling

2-Iodo-3-methoxyaniline is an excellent substrate for palladium-catalyzed cross-coupling reactions due to the high reactivity of the C-I bond towards oxidative addition to Pd(0) complexes.^[1] This makes it a valuable precursor for creating C-C bonds, most notably via the Suzuki-Miyaura coupling.^[6]

Section 5.1: Representative Protocol for Suzuki-Miyaura Coupling

The following is a representative, field-proven protocol adapted for the coupling of **2-Iodo-3-methoxyaniline** with an arylboronic acid. This protocol should be optimized for specific substrates.

Objective: To synthesize 2-(Aryl)-3-methoxyaniline via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

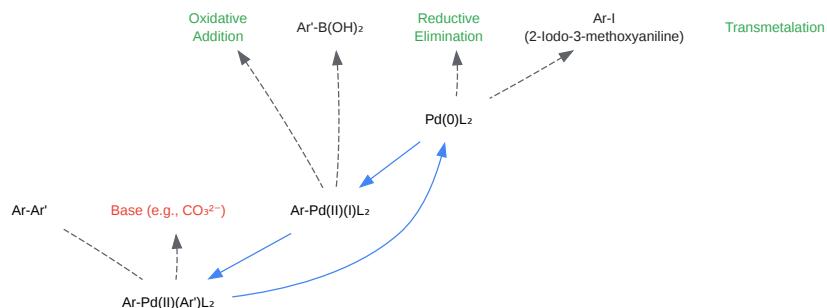
- **2-Iodo-3-methoxyaniline** (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Pd(PPh₃)₄ (Palladium(0)tetrakis(triphenylphosphine)) (0.03 equiv)
- Sodium Carbonate (Na₂CO₃) (2.0 equiv) as a 2M aqueous solution
- Toluene and Ethanol (e.g., 3:1 mixture)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Reaction vessel (e.g., Schlenk flask)

Step-by-Step Methodology:

- Vessel Preparation: To an oven-dried Schlenk flask equipped with a magnetic stir bar, add **2-Iodo-3-methoxyaniline** (1.0 equiv), the desired arylboronic acid (1.2 equiv), and $\text{Pd}(\text{PPh}_3)_4$ (0.03 equiv).
- Inert Atmosphere: Seal the flask with a septum, and evacuate and backfill with an inert gas (Argon or Nitrogen) three times.
- Solvent and Base Addition: Through the septum, add the degassed solvent mixture (e.g., Toluene/Ethanol) followed by the degassed 2M aqueous Na_2CO_3 solution.
- Reaction: Heat the reaction mixture to 80-90 °C with vigorous stirring. Monitor the reaction progress by TLC or LC-MS.
- Workup: Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and transfer to a separatory funnel.
- Extraction: Wash the organic layer sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate the solvent under reduced pressure.
- Purification: Purify the crude residue by flash column chromatography on silica gel to yield the desired biaryl product.[6]

Section 5.2: Suzuki-Miyaura Catalytic Cycle

The efficiency of the protocol rests on the well-understood catalytic cycle shown below.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Section 6: Chemical Waste Disposal

Proper disposal is a critical final step to ensure environmental protection and laboratory safety.

- **Segregation is Key:** Halogenated organic waste must be collected separately from non-halogenated waste.^{[3][7]} **2-Iodo-3-methoxyaniline** and any solvents used to rinse its containers fall into the halogenated waste category.^{[4][7]}
- **Waste Containers:** Use only designated, properly labeled hazardous waste containers. The container must be kept closed when not in use.^[5]
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical names of all constituents (e.g., "**2-Iodo-3-methoxyaniline**," "Toluene," "Ethyl Acetate"), and their approximate percentages.^{[3][7]}
- **Disposal Procedure:** Do not dispose of this chemical or its waste down the drain.^[4] All waste must be disposed of through your institution's EHS office according to local and federal regulations.^[3]

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